

Mechanistic Overview: The "Why" Behind

Author: BenchChem Technical Support Team. I

Compound of Interest

Compound Name: 5-methyl-1H-pyrrolo[2,3-b]pyridin-4-amine

Cat. No.: B13019997

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The **5-methyl-1H-pyrrolo[2,3-b]pyridin-4-amine** molecule belongs to the 7-azaindole class of chemical building blocks. In medicinal chemistry, 7-azaindole and the pyrrole NH form a highly efficient bidentate hydrogen bond acceptor/donor pair. This motif perfectly mimics the adenine ring of ATP, anchoring

Because the ATP-binding cleft is structurally conserved across the >500 members of the human kinome, 7-azaindole derivatives inherently risk promiscuous binding (due to multiple conformational states), this scaffold frequently cross-reacts with off-target kinases like GSK-3 β , CDKs, and Haspin, leading to confounding phenotypic

Mandatory Visualization: Pathway Divergence

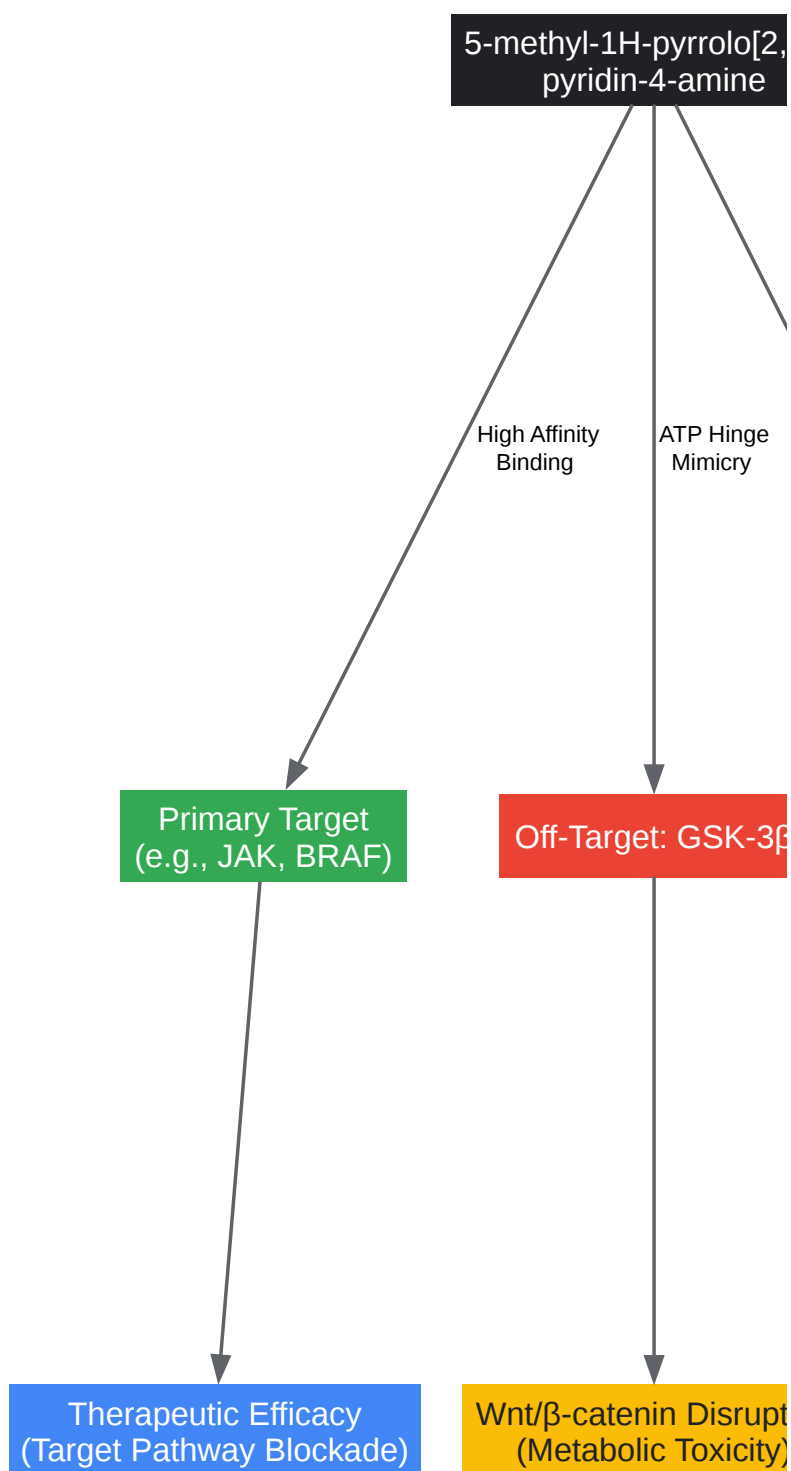
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Fig 1: On-target therapeutic efficacy vs. off-target toxicity pathways of 7-azaindole inhibitors.

Troubleshooting Guide & FAQs

Q1: My 7-azaindole derivative shows a biphasic dose-response curve in cellular viability assays. Is this an off-target effect? A: Yes. Biphasic or non-linear concentrations. Because the 7-azaindole core is an ATP-mimetic, pushing the concentration above 1–5 μM often overcomes the binding threshold for cycle arrest and apoptosis independent of your primary target. Actionable step: Perform broad kinome profiling to identify the secondary targets.

Q2: My compound has a biochemical IC_{50} of 5 nM, but the cellular IC_{50} is $>2 \mu\text{M}$. Is this due to an "off-target sink"? A: It is highly probable. In a cell, concentrations are massive (1–5 mM) and will aggressively outcompete your inhibitor. Furthermore, if your **5-methyl-1H-pyrrolo[2,3-b]pyridin-4-amine** intracellular proteins. This "sink effect" drastically reduces the free, unbound fraction of the drug available to engage the primary target. Actionable step:

Q3: How can I structurally modify the **5-methyl-1H-pyrrolo[2,3-b]pyridin-4-amine** core to mitigate GSK-3 β cross-reactivity? A: GSK-3 β is a notorious must leverage steric clashes. The C5-methyl group and the C4-amine provide excellent vectors for modification. Extending the steric bulk at the C5 position to the specific gatekeeper residue of GSK-3 β while maintaining affinity for your primary target's pocket.

Data Presentation: Common Off-Targets & Mitigation Strategies

Off-Target Kinase Family	Phenotypic Consequence in Assays
GSK-3 β	Wnt/ β -catenin pathway disruption, altered glycogen metabolism.
CDKs (e.g., CDK2, CDK9)	Broad cytotoxicity, unexpected G1/S or G2/M cell cycle arrest.
Haspin	Mitotic defects, abnormal chromosome alignment during division.
Src Family (Fyn, Lyn)	Disruption of focal adhesion, altered cellular motility.

Experimental Protocols

To definitively diagnose and troubleshoot off-target effects, you must employ orthogonal validation systems. Below are the gold-standard methodologies.

Protocol A: Broad Selectivity Assessment via KINOMEScan®

The KINOMEScan is an active-site directed competition binding assay used to map the promiscuity of ATP-competitive scaffolds across >400 kinases.

- **Compound Preparation:** Dissolve the **5-methyl-1H-pyrrolo[2,3-b]pyridin-4-amine** derivative in 100% DMSO to create a 100 mM stock. Dilute to a concentration of 100 nM for the assay.
- **Kinase Incubation:** Combine the test compound with DNA-tagged human kinases and an immobilized, active-site directed ligand bound to a solid support.
- **Wash & Elution:** Wash the beads with buffer to remove any unbound kinases. The kinases that remain bound to the beads are those that were not inhibited by your compound.
- **Quantification:** Elute the bound kinases and quantify them using quantitative PCR (qPCR) directed at the DNA tag.
- **Data Analysis:** Calculate the percent control (%Ctrl). A lower %Ctrl indicates higher affinity of your compound for that specific kinase. Map the results to identify off-targets.

Protocol B: Verifying Intracellular Target Engagement via CETSA

The Cellular Thermal Shift Assay (CETSA) confirms whether your compound actually binds to its intended target inside a living cell, bypassing the artifacts of in vitro assays.

- **Cell Treatment:** Culture your target cell line to 80% confluency. Treat the cells with either your test compound or a DMSO vehicle control. Incubate for 30 minutes.
- **Thermal Challenge:** Aliquot 100 μL of the intact cell suspension into a series of PCR tubes. Using a thermal cycler, heat the tubes across a temperature gradient from room temperature to 95°C.
- **Cell Lysis & Separation:** Lyse the cells using three rapid freeze-thaw cycles (liquid nitrogen to 37°C water bath). Centrifuge the lysates at 20,000 $\times g$ for 10 minutes and collect the supernatant.
- **Detection:** Collect the supernatant and perform a Western blot or AlphaLISA targeting your primary kinase.
- **Interpretation:** Plot the band intensities against the temperature gradient to generate a melting curve. A significant shift in the aggregation temperature indicates target engagement.

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